

The Synthesis of Dimethyl Hexadecanedioate: A Technical Guide to Mechanism and Kinetics

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Compound of Interest

Compound Name: *Dimethyl hexadecanedioate*

Cat. No.: *B102918*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis of **dimethyl hexadecanedioate**, with a core focus on its reaction mechanism and kinetics. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and other fields where long-chain diesters are of interest.

Dimethyl hexadecanedioate, a C16 linear-chain aliphatic diester, finds applications as a plasticizer, in the formulation of synthetic paints and resins, and as an intermediate in various chemical syntheses.^[1]

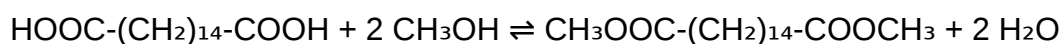
Physicochemical Properties

A summary of the key physicochemical properties of **dimethyl hexadecanedioate** is presented in Table 1. This data is essential for its handling, purification, and characterization.

Property	Value	Reference(s)
Molecular Formula	C ₁₈ H ₃₄ O ₄	[2][3]
Molecular Weight	314.47 g/mol	[2]
Appearance	White to almost white crystalline powder	[3][4]
Melting Point	53 °C	[2][3]
Boiling Point	351.3 °C at 760 mmHg	[2]
Density	0.945 g/cm ³	[2][3]
Flash Point	157.5 °C	[2]
Water Solubility	0.04224 mg/L at 25 °C (estimated)	[5]

Synthesis Mechanism: The Fischer-Speier Esterification

The primary and most common method for synthesizing **dimethyl hexadecanedioate** is the Fischer-Speier esterification of hexadecanedioic acid with methanol in the presence of an acid catalyst.[2] This is a reversible, acid-catalyzed nucleophilic acyl substitution reaction. The overall reaction is as follows:



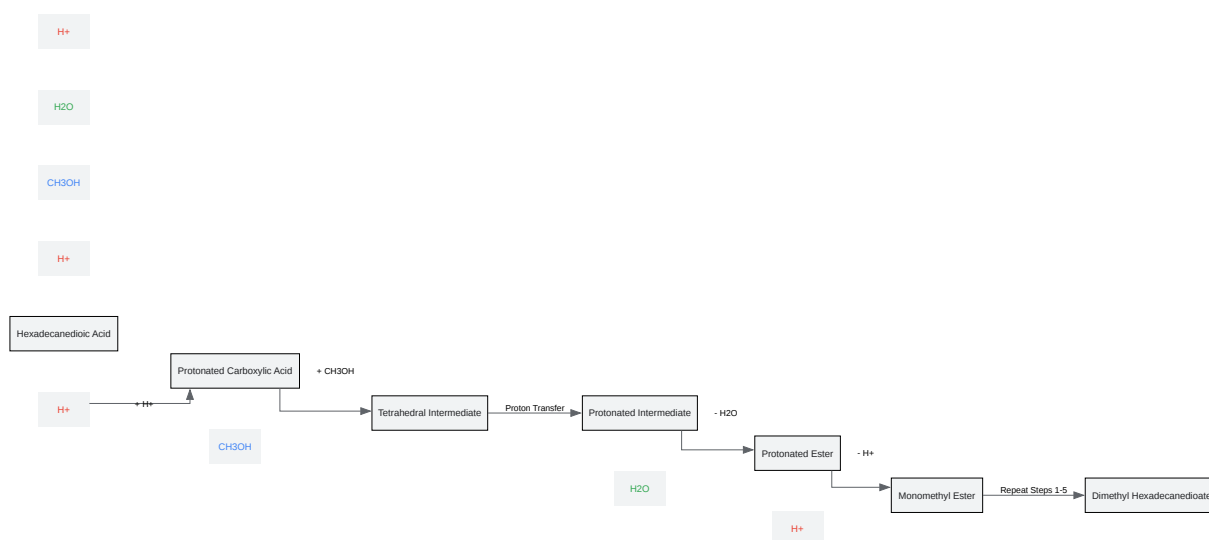
The mechanism proceeds through a series of protonation and deprotonation steps, which activate the carboxylic acid towards nucleophilic attack by the alcohol.

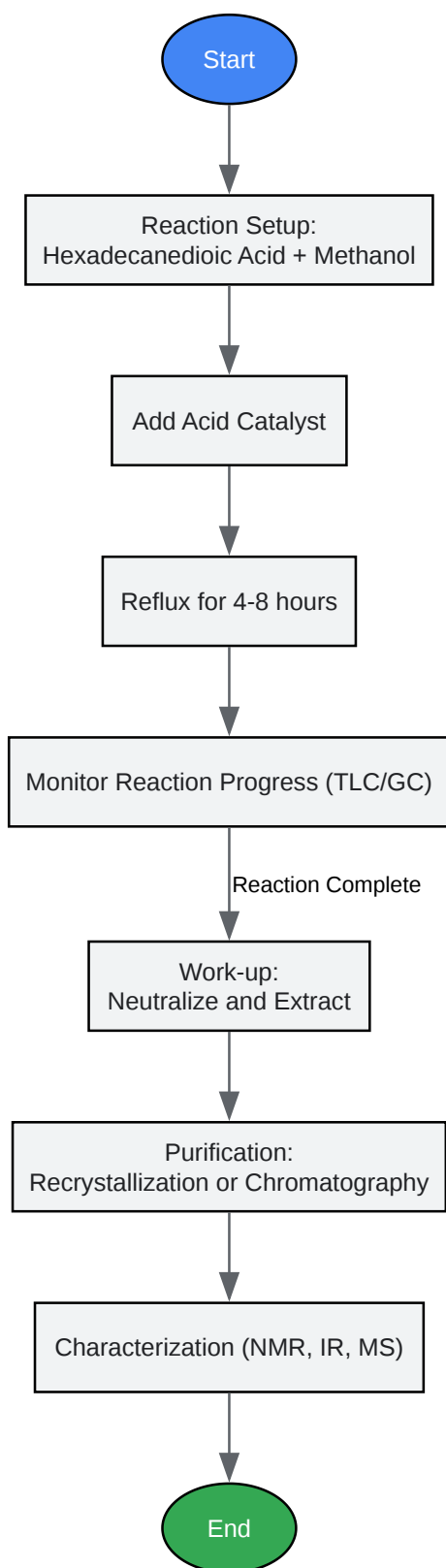
Mechanistic Steps:

- **Protonation of the Carbonyl Oxygen:** The acid catalyst protonates the carbonyl oxygen of one of the carboxylic acid groups, increasing the electrophilicity of the carbonyl carbon.
- **Nucleophilic Attack by Methanol:** A molecule of methanol, acting as a nucleophile, attacks the protonated carbonyl carbon, leading to the formation of a tetrahedral intermediate.

- Proton Transfer: A proton is transferred from the oxonium ion to one of the hydroxyl groups, forming a good leaving group (water).
- Elimination of Water: The tetrahedral intermediate collapses, reforming the carbonyl double bond and eliminating a molecule of water.
- Deprotonation: The protonated ester is deprotonated to yield the methyl ester and regenerate the acid catalyst.

These steps are then repeated at the second carboxylic acid group to form the final product, **dimethyl hexadecanedioate**.







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References

- 1. researchgate.net [researchgate.net]
- 2. Dimethyl hexadecanedioate (19102-90-0) for sale [vulcanchem.com]
- 3. chembk.com [chembk.com]
- 4. Dimethyl Hexadecanedioate CAS 19102-90-0 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [m.hsppharma.com]
- 5. dimethyl hexadecanedioate, 19102-90-0 [thegoodscentcompany.com]
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